

Technical Support Center: 4-Bromo-3-fluoroaniline Waste Management

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Compound of Interest

Compound Name: 4-Bromo-3-fluoroaniline

Cat. No.: B116652

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This guide provides essential information for the safe handling and disposal of **4-Bromo-3-fluoroaniline** waste. For researchers, scientists, and drug development professionals, adherence to these protocols is critical for ensuring laboratory safety and environmental compliance.

Frequently Asked Questions (FAQs)

Q1: What is **4-Bromo-3-fluoroaniline** and why is its waste considered hazardous?

A1: **4-Bromo-3-fluoroaniline** is a halogenated aromatic amine with the chemical formula C_6H_5BrFN .^{[1][2]} Its waste is considered hazardous due to the inherent toxicity associated with aromatic amines and halogenated organic compounds.^[1] It is classified as an irritant and may cause harm if ingested, inhaled, or comes into contact with skin.^[2] Therefore, it must be managed as regulated hazardous waste.

Q2: What are the primary hazards associated with **4-Bromo-3-fluoroaniline**?

A2: The primary hazards include causing skin irritation (H315), serious eye irritation (H319), and potential respiratory irritation (H335). Some classifications also indicate it may be harmful if swallowed, in contact with skin, or inhaled.^[2] Short-term exposure can lead to irritation of the eyes, skin, and respiratory system, while prolonged contact could risk systemic toxicity.^[1]

Q3: What Personal Protective Equipment (PPE) is required when handling **4-Bromo-3-fluoroaniline** waste?

A3: Appropriate PPE is mandatory to prevent exposure. This includes chemical-resistant gloves (butyl rubber or Viton® are recommended over nitrile for prolonged contact), safety glasses or goggles, a face shield if there is a splash risk, a lab coat, and closed-toe shoes.[3] For operations that may generate dust, a NIOSH-approved respirator is necessary.[3]

Q4: What is the approved method for disposing of **4-Bromo-3-fluoroaniline** waste?

A4: The only approved method is disposal through a licensed and approved hazardous waste management company.[3] This typically involves high-temperature incineration to ensure complete destruction of the compound.[3] Under no circumstances should this chemical waste be disposed of in regular solid waste or poured down the drain.[3]

Q5: How should I collect and store **4-Bromo-3-fluoroaniline** waste prior to disposal?

A5: Waste should be collected in its original container or a designated, properly sealed, and clearly labeled hazardous waste container.[3] Do not mix **4-Bromo-3-fluoroaniline** waste with other waste streams. The container must be labeled as "Hazardous Waste" and include the full chemical name. Store the sealed container in a cool, dry, well-ventilated area away from incompatible materials.[3]

Q6: What materials are incompatible with **4-Bromo-3-fluoroaniline**?

A6: **4-Bromo-3-fluoroaniline** is incompatible with strong oxidizing agents, strong acids, acid anhydrides, acid chlorides, and chloroformates.[3][4] Contact with these substances should be avoided to prevent vigorous reactions. The compound can also be sensitive to light and air, so proper storage is crucial.[3][4]

Troubleshooting Guide

Issue: A small amount of **4-Bromo-3-fluoroaniline** powder has been spilled in the lab.

Solution: For small, manageable spills, follow the "Protocol for Small-Scale Spill Cleanup" detailed below. Ensure you are wearing the appropriate PPE before you begin. For larger spills, evacuate the area immediately and contact your institution's Environmental Health and Safety (EHS) department.[3]

Issue: My designated waste container for **4-Bromo-3-fluoroaniline** is nearly full.

Solution: Do not overfill the waste container; a maximum of 90% capacity is a common rule.^[5] Securely close the container. Follow your institution's procedures for hazardous waste pickup, which typically involves contacting the EHS office or using a designated online portal to schedule a collection.

Issue: An old, unlabeled container that may contain **4-Bromo-3-fluoroaniline** has been found.

Solution: Do not attempt to guess the contents. Treat the unknown chemical as hazardous. Contact your EHS department immediately. They have specific protocols for identifying and disposing of unknown chemical waste.

Data Presentation

Table 1: Chemical and Physical Properties of **4-Bromo-3-fluoroaniline**

Property	Value
CAS Number	656-65-5 ^{[1][2]}
Molecular Formula	C ₆ H ₅ BrFN ^{[1][2]}
Molecular Weight	190.01 g/mol ^[2]
Appearance	White to light yellow or beige-brown crystalline powder ^{[1][6]}
Melting Point	66 - 73 °C ^[7]
Density	0.982 g/mL at 25 °C
Solubility	Sparingly soluble in water; Soluble in acetonitrile and methanol ^{[1][6]}

Table 2: GHS Hazard and Precautionary Information

Code	Statement
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation
P261	Avoid breathing dust/fume/gas/mist/vapours/spray
P280	Wear protective gloves/eye protection/face protection
P302 + P352	IF ON SKIN: Wash with plenty of soap and water
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing
P501	Dispose of contents/container to an approved waste disposal plant

Experimental Protocols

Protocol for Small-Scale Spill Cleanup

This protocol is intended for trained laboratory personnel for minor spills that can be safely managed internally.

Materials:

- Full Personal Protective Equipment (PPE) as specified above.
- Inert absorbent material (e.g., vermiculite, sand, dry earth).[\[3\]](#)[\[8\]](#)
- Two sealable, chemically resistant containers or bags for waste disposal.
- Spill cleanup pads or wipes.

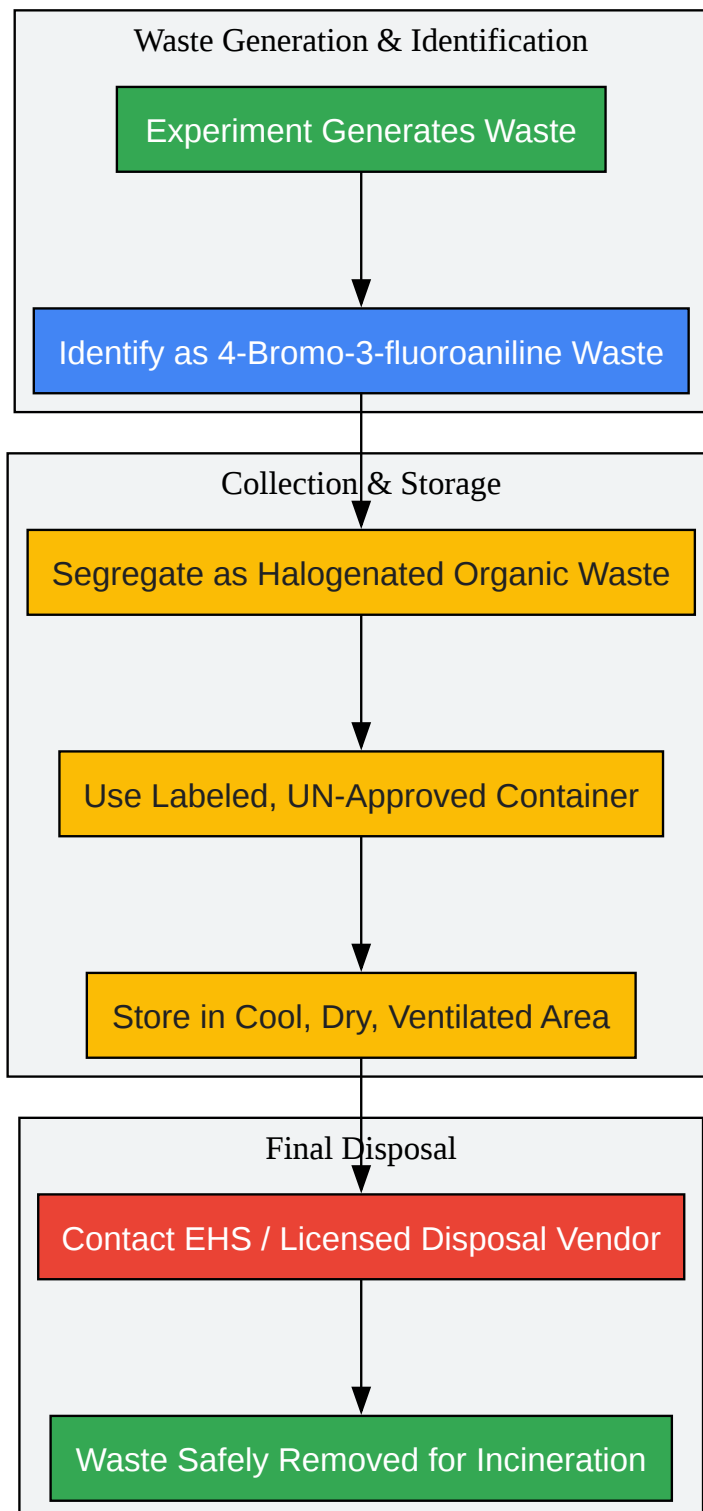
- 70% ethanol or another appropriate decontamination solution.[3]
- Hazardous waste labels.

Methodology:

- Assess and Secure: Assess the spill size and ensure you can handle it safely. Cordon off the area to prevent others from entering. Turn off any nearby ignition sources.[9]
- Don PPE: Wear all required PPE, including gloves, eye protection, and a lab coat. If the material is a fine powder, a respirator is essential.
- Contain and Absorb: Gently cover the spill with an inert absorbent material.[3] Avoid creating dust.
- Collect Waste: Carefully scoop the absorbed material and spilled substance into a designated, sealable hazardous waste container.[3]
- Decontaminate: Wipe the spill area with a decontamination solution (e.g., 70% ethanol). Place all used cleaning materials (wipes, pads) into a second sealable bag or container.[3]
- Label and Dispose: Label both containers clearly as "Hazardous Waste: **4-Bromo-3-fluoroaniline** Contaminated Debris".[3] Arrange for disposal through your institution's EHS department.
- Final Steps: Remove PPE and wash your hands thoroughly with soap and water.[3]

Logical Workflow Visualization

Workflow for Safe Disposal of 4-Bromo-3-fluoroaniline Waste



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